

Hazard Classification and Physical Properties

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Compound Focus: 2-Heptanol

CAS No.: 543-49-7
Cat. No.: S560084

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The following tables consolidate the key hazard and safety information for **2-Heptanol** from the safety data sheets.

Table 1: GHS Hazard Classification of 2-Heptanol [1] [2]

Hazard Aspect	Classification	Hazard & Precautionary Statements
Flammability Flammable Liquid Category 3 H226: Flammable liquid and vapour. P210: Keep away from heat/sparks/open flames/hot surfaces. No smoking. Health Effects • Acute Toxicity (Category 4, Dermal) • Skin Irritation (Category 2) • Serious Eye Irritation (Category 2A) H312: Harmful in contact with skin. H315: Causes skin irritation. H319: Causes serious eye irritation. P280: Wear protective gloves/clothing/eye/face protection. Environmental Hazards Not classified -		

Table 2: Physical and Chemical Properties [1] [2]

Property	Value / Description
Physical State	Liquid [1] [2]
Appearance	Colorless [2]
Odor	Mild [2]

Property	Value / Description
Boiling Point	160 - 162 °C [1] [2]
Melting Point	-30.15 °C [1]
Flash Point	59 °C [1]
Flammability	Lower explosion limit: 0.9 %(V) [1]
Vapor Pressure	1.6 hPa at 25 °C [1]
Density	0.817 g/cm³ at 25 °C [1]
Water Solubility	3.27 g/L [1] / Slightly soluble [2]
Stability	Stable under recommended storage conditions [1] [2]

Exposure Controls and Personal Protective Equipment (PPE)

For safe handling of **2-Heptanol**, implement the following engineering controls and personal protective equipment.

- **Engineering Controls:** Handle the substance in a **properly operating chemical fume hood** to ensure adequate ventilation and minimize inhalation exposure [2].
- **Respiratory Protection:** Where risk assessment shows air-purifying respirators are appropriate, use a **full-face respirator** with multi-purpose combination (US) or type ABEK (EN 14387) cartridges [1] [2].
- **Hand Protection:** Wear **impervious gloves**. **Nitrile rubber** gloves with a minimum thickness of 0.4 mm are recommended, offering a penetration time of up to 480 minutes [1] [2].
- **Eye/Face Protection:** Use **safety glasses** or a **face shield** [1] [2].
- **Skin/Body Protection:** Wear **protective work clothing** or a **complete suit** protecting against chemicals [1] [2].

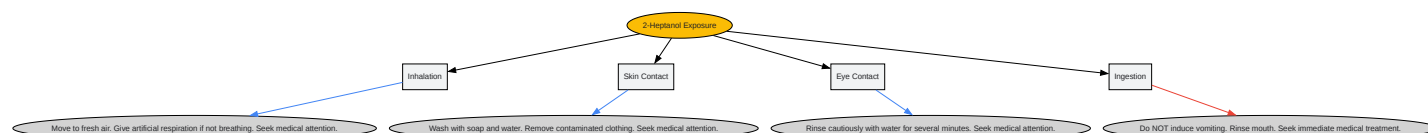
Safe Handling and Storage Protocols

Adherence to these protocols is essential for minimizing risk in the laboratory.

- **Handling Precautions:**
 - Keep containers **tightly sealed** when not in use [2].
 - **Avoid all ignition sources** such as heat, sparks, and open flames [1].
 - Take measures to prevent the **build-up of electrostatic charge** [1].
 - Avoid contact with skin, eyes, and clothing, and avoid breathing vapors or mists [1].
- **Storage Conditions:**
 - Store in a **cool, dry, and well-ventilated place** [1] [2].
 - Keep containers **upright** and **tightly closed** to prevent leakage [1].
 - **Incompatible Materials:** Store away from **strong oxidizing agents** and **acids** [2].

First Aid and Emergency Measures

The following first aid measures are recommended in case of exposure [1] [2].



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*First aid measures for **2-Heptanol** exposure. Always consult a physician [1] [2].*

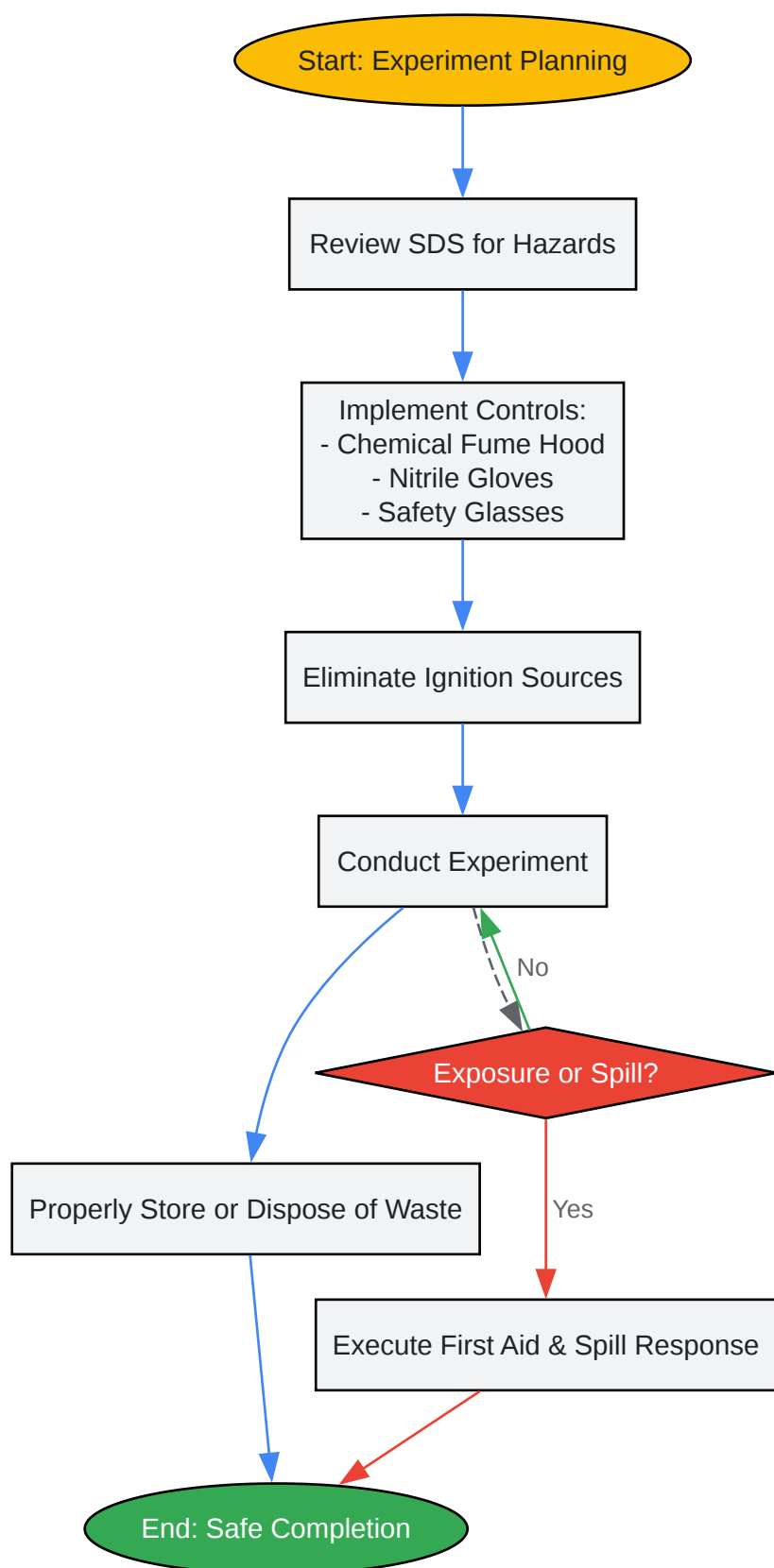
Accidental Release and Fire Response

- **Spill Response:**
 - **Personal Precautions:** Evacuate unnecessary personnel, wear adequate PPE, and ensure good ventilation [1] [2].

- **Containment:** Prevent the liquid from entering drains, sewers, or water courses [1] [2].
- **Clean-up:** Contain spillage and collect with non-combustible absorbent material (e.g., sand, vermiculite). Place in a container for disposal according to regulations [1].
- **Fire Fighting:**
 - **Suitable Extinguishing Media:** Dry powder, carbon dioxide, or alcohol-resistant foam [1] [2]. Do NOT use a water jet [1].
 - **Special Hazards:** Combustion may produce carbon monoxide and carbon dioxide [2].
 - **Protection for Firefighters:** Wear self-contained breathing apparatus and a fully protective impervious suit [1] [2].

Experimental Handling Workflow

The diagram below outlines a logical workflow for safely planning and conducting experiments with **2-Heptanol**.



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Experimental workflow for safe handling of **2-Heptanol**, incorporating hazard controls and emergency readiness [1] [2].

Disposal and Regulatory Information

- **Disposal:** Dispose of contents and container in accordance with all **local, regional, national, and international regulations** [1] [2].
- **Transport Information:**
 - **UN Number:** UN1987 [2]
 - **Proper Shipping Name:** Alcohols, n.o.s. ((+)-**2-Heptanol**) [2]
 - **Transport Hazard Class:** 3 (Flammable Liquids) [2]
 - **Packing Group:** III [2]

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References

1. 2-Heptanol - Safety Data Sheet [chemicalbook.com]
2. 2-Heptanol Safety Data Sheet | warning | Liquid | SDS/MSDS [nextsds.com]

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